

# Technical Support Center: Intensify Signal Amplifier

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## Compound of Interest

Compound Name: *Intensify*

Cat. No.: *B15187094*

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Welcome to the technical support center for **Intensify**, your solution for next-generation signal amplification in chemiluminescent assays. This guide provides troubleshooting advice and answers to frequently asked questions to help you achieve optimal results in your experiments.

## Troubleshooting Guide: Weak or No Signal

A weak or absent signal is a common issue in chemiluminescent assays. This guide will walk you through the most common causes and their solutions when using the **Intensify** Signal Amplifier.

## Initial Checks

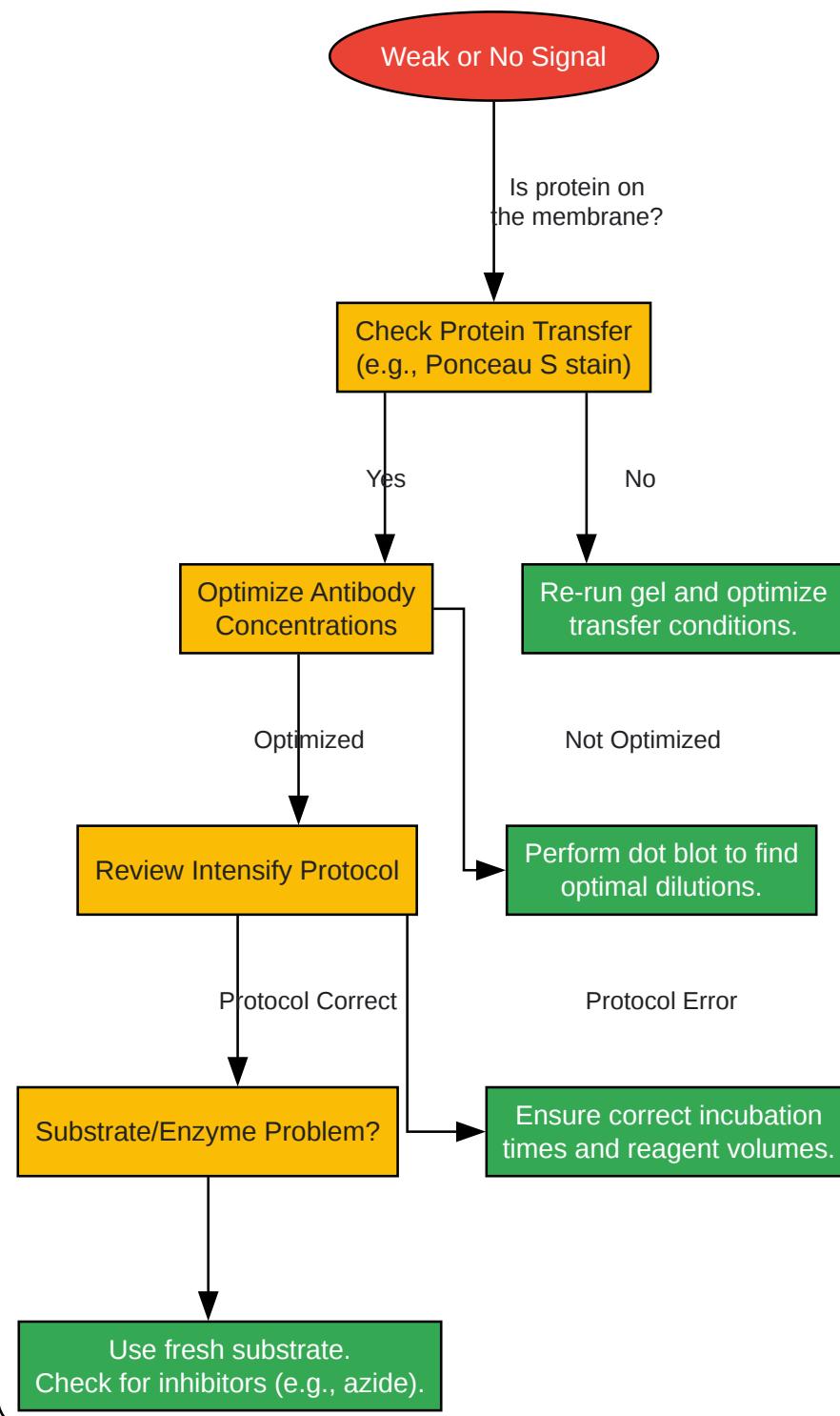
Before delving into more complex troubleshooting, ensure the following:

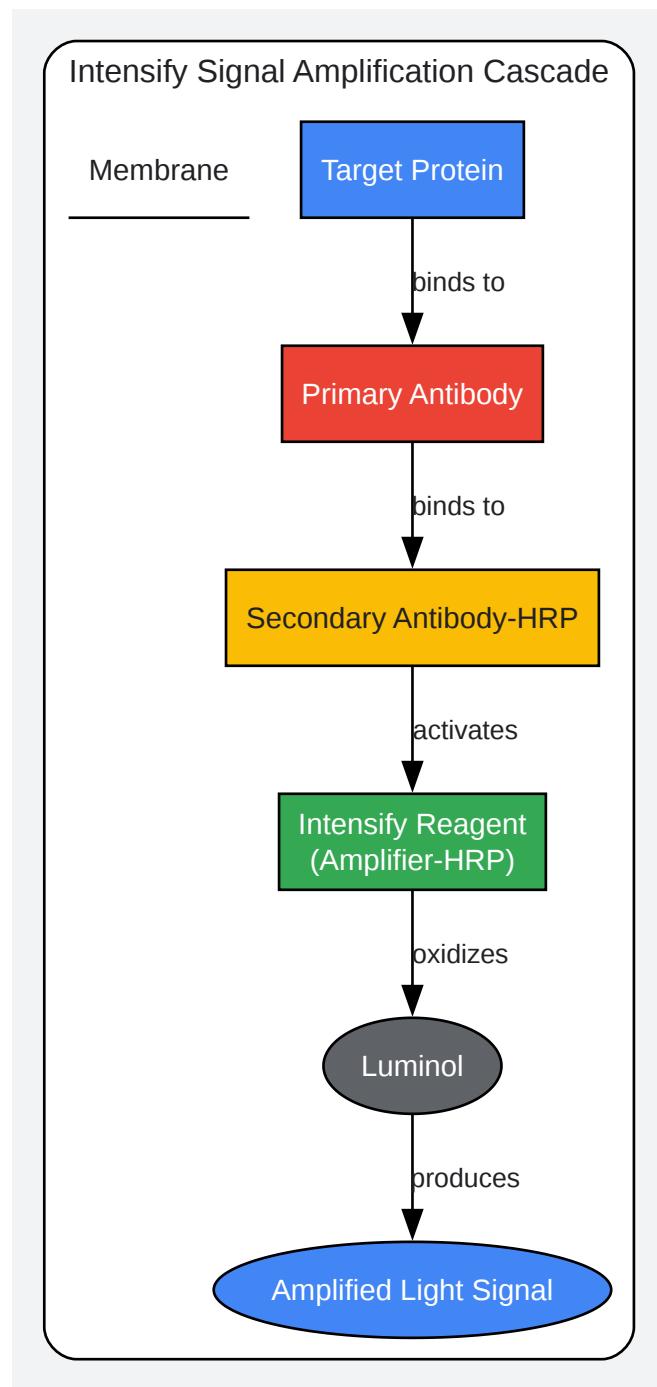
- Reagent Preparation: Confirm that all reagents, including the **Intensify** kit components, were prepared correctly and have not expired.[\[1\]](#)
- Correct Protocol: Double-check that the **Intensify** protocol was followed precisely, with particular attention to incubation times and temperatures.[\[2\]](#)
- Instrument Settings: Verify that the imaging equipment is set to the correct wavelength and filter settings for chemiluminescence detection.

## Troubleshooting Workflow

If the initial checks do not resolve the issue, use the following workflow to diagnose the problem.

## Troubleshooting Weak Signal with Intensify





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## References

- 1. ELISA Troubleshooting Guide | Thermo Fisher Scientific - US [thermofisher.com]
- 2. biomol.com [biomol.com]
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